

Fluensulfone chemical properties and CAS number

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An In-depth Technical Guide to Fluensulfone: Chemical Properties and Methodologies

Introduction

Fluensulfone is a nematicide belonging to the fluoroalkenyl thioether group, distinguished by its unique mode of action and reduced environmental impact compared to older nematicides like organophosphates and carbamates.[1][2] It is effective against a variety of plant-parasitic nematodes, including species of Meloidogyne (root-knot nematodes), making it a significant compound in agriculture.[3][4] This document provides a comprehensive overview of the chemical properties of **fluensulfone**, its CAS number, and detailed experimental protocols for its synthesis and analysis.

Chemical Properties and Identification

Fluensulfone is an organofluorine, organochlorine pesticide that is a member of the 1,3-thiazole class.[5][6][7] It is a yellow-colored, resin-like solid with a characteristic odor.[5] The compound is soluble in organic solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), and ethanol, with a solubility of approximately 30 mg/ml in each.[5][8]

Quantitative Chemical Data

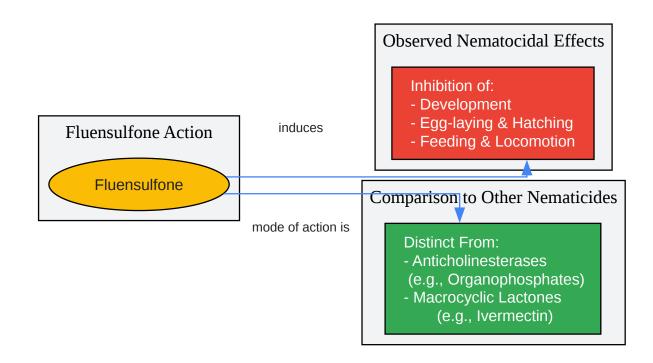


Property	Value	Source(s)
CAS Registry Number	318290-98-1	[5][8][9][10][11]
Molecular Formula	C7H5CIF3NO2S2	[6][7][8][11]
Molecular Weight	291.7 g/mol	[6][7][8][11]
IUPAC Name	5-chloro-2-(3,4,4-trifluorobut-3-enylsulfonyl)-1,3-thiazole	[7][12]
Canonical SMILES	CIC1=CN=C(S(CC/C(F)=C(F)\ F)(=O)=O)S1	[8][9]
InChI Key	XSNMWAPKHUGZGQ- UHFFFAOYSA-N	[6][8][12]
Purity (Technical Grade)	≥ 957 g/kg	[11]

Mechanism of Action

The mode of action for **fluensulfone** is distinct from that of anticholinesterase compounds (organophosphates, carbamates) and macrocyclic lactones.[1][4] Studies on the model organism Caenorhabditis elegans show that **fluensulfone** exerts pleiotropic effects, leading to the inhibition of development, feeding, locomotion, egg-laying, and egg-hatching.[1][9] Notably, the inhibition of motility is not accompanied by the hypercontraction characteristic of organophosphates.[1][2] While the precise molecular target remains under investigation, it has been suggested that its mechanism may involve the inhibition of medium-chain acyl-coenzyme A dehydrogenases.[3]





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Fig. 1: Logical relationship of Fluensulfone's mode of action.

Experimental Protocols Synthesis of Fluensulfone

A synthetic route for **fluensulfone** has been described, starting from the alkylation of 2-mercaptothiazole.[3]

Methodology:

- Alkylation: 2-mercaptothiazole is alkylated using 4-bromo-1,1,2-trifluorobutene to yield the intermediate thiazole (234).[3]
- Chlorination: The resulting thiazole is subsequently chlorinated.[3]
- Oxidation: The sulfide functional group is oxidized to the corresponding sulfone. This can be achieved using:
 - Method A: Hydrogen peroxide in the presence of acetic acid.[3]

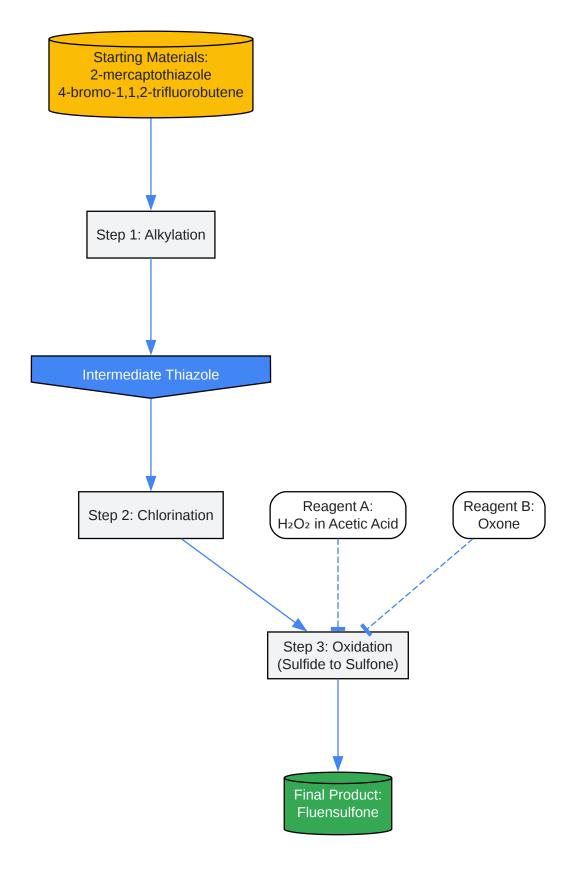
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- Method B (Patented): Using Oxone as the oxidant. This involves a two-step process:
 - Formation of the sulfoxide using 1.16 eq. of Oxone in a methanol-water mixture at 20°C for 2 hours.[3]
 - Further oxidation to the sulfone using 1.14 eq. of Oxone at 20°C for 80 minutes, while maintaining the pH between 8 and 9 with 4N NaOH. This method reports a 92.2% yield with 97.6% purity.[3]





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Fig. 2: Workflow for the chemical synthesis of **Fluensulfone**.



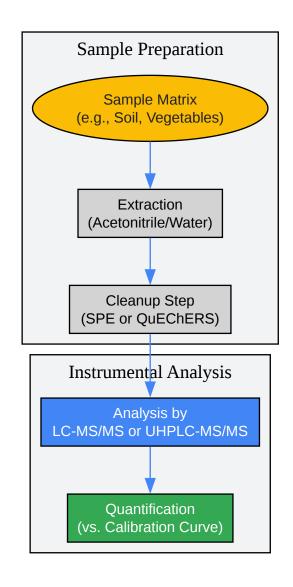
Analytical Methods for Detection

Several methods have been developed for the detection and quantification of **fluensulfone** and its metabolites, such as 3,4,4-trifluorobut-3-en-1-ylsulfonic acid (metabolite BSA), in various matrices like agricultural products and soil.[13][14] A common approach involves liquid chromatography-tandem mass spectrometry (LC-MS/MS).[13][14][15]

General Methodology (LC-MS/MS):

- Extraction:
 - For Agricultural Products (Vegetables/Fruits): The sample (20.0 g) is homogenized with 100 mL of acetonitrile. The mixture is centrifuged, and the supernatant is collected. The process is repeated with an additional 50 mL of acetonitrile, and the supernatants are combined.[13]
 - For Soil: Samples are extracted with a mixture of acetonitrile and water.[14][15]
- Clean-up:
 - The extract is concentrated at a temperature below 40°C.[13]
 - Solid-phase extraction (SPE) is often employed for cleanup. For agricultural products, a
 trimethylammonium group-modified methacrylate polymer mini-column may be used.[13]
 For soil extracts, other SPE cartridges are utilized.[14] A modified QuEChERS (Quick,
 Easy, Cheap, Effective, Rugged, and Safe) method followed by purification with multiwalled carbon nanotubes (MWCNTs) has also been reported for soil samples.[15][16]
- Analysis and Quantification:
 - The final prepared solution is analyzed by LC-MS/MS or UHPLC-MS/MS.[13][15]
 - Quantification is performed by creating a calibration curve from standard solutions of fluensulfone and its metabolites.[13] The limit of quantitation (LOQ) for fluensulfone in agricultural products and soil has been reported as low as 0.005 mg/kg and 0.01 ppm, respectively.[13][14]





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Fig. 3: General experimental workflow for **Fluensulfone** analysis.

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